

Application Notes and Protocols for In Vitro Studies of Trimidox Hydrochloride

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Compound of Interest

Compound Name: Trimidox hydrochloride

Cat. No.: B1662421

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These application notes provide detailed experimental protocols for the in vitro evaluation of **Trimidox hydrochloride**, a compound identified as 3,4,5-trihydroxybenzamidoxime, a potent ribonucleotide reductase inhibitor. This document outlines methodologies for assessing its cytotoxic, antioxidant, and anti-inflammatory properties.

Overview of Trimidox Hydrochloride (3,4,5-trihydroxybenzamidoxime)

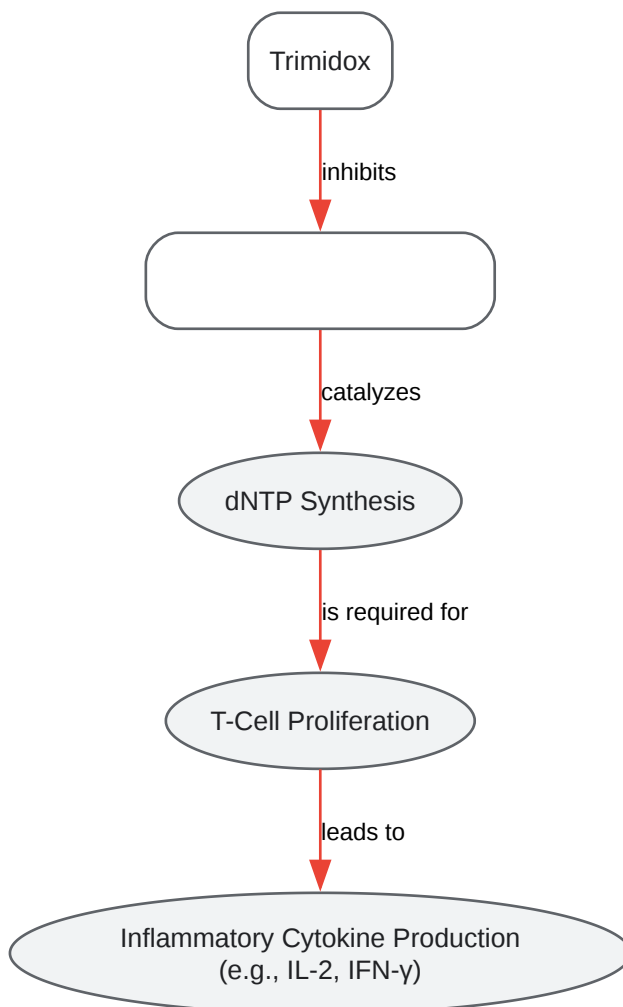
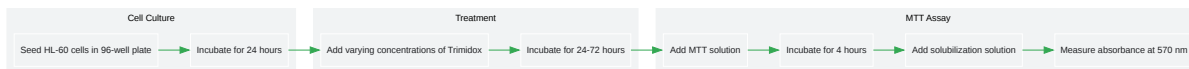
Trimidox (3,4,5-trihydroxybenzamidoxime) is a ribonucleotide reductase inhibitor that has shown potential as an anti-neoplastic and anti-inflammatory agent. Its mechanism of action involves the inhibition of the rate-limiting enzyme in the de novo synthesis of deoxynucleoside triphosphates, which is crucial for DNA synthesis and repair. This activity leads to the induction of apoptosis in cancer cells and the suppression of T-cell proliferation and inflammatory cytokine production. The phenolic structure of Trimidox also suggests potential antioxidant activity through free radical scavenging.

Experimental Protocols

Assessment of Cytotoxicity

This protocol details the determination of the cytotoxic effects of **Trimidox hydrochloride** on a human cancer cell line using a colorimetric MTT assay.

Experimental Workflow for Cytotoxicity Assessment



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